

Technical Support Center: 2-(Methylthio)thiophene

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Compound of Interest

Compound Name: 2-(Methylthio)thiophene

Cat. No.: B1585591

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Welcome to the technical support resource for **2-(Methylthio)thiophene** (CAS: 5780-36-9). This guide is designed for researchers, scientists, and drug development professionals to ensure the safe handling, proper storage, and effective use of this versatile synthetic intermediate. As your Senior Application Scientist, I have structured this center to address the most common questions and troubleshooting scenarios encountered in the lab.

Frequently Asked Questions (FAQs)

This section covers the fundamental aspects of **2-(Methylthio)thiophene**, from initial receipt and storage to its basic properties.

Q1: What are the ideal long-term storage conditions for **2-(Methylthio)thiophene**?

A1: To ensure the stability and purity of **2-(Methylthio)thiophene**, it is critical to store it under controlled conditions. The recommended storage temperature is between 2-8°C[1]. Furthermore, this compound should be stored under an inert nitrogen atmosphere[1]. The causality here is twofold: refrigeration slows down potential degradation pathways, while the inert atmosphere prevents oxidation of the electron-rich thiophene ring and the methylthio group. Always ensure the container is tightly sealed after use to prevent moisture and air from entering.

Q2: What are the primary hazards associated with **2-(Methylthio)thiophene** and the necessary personal protective equipment (PPE)?

A2: **2-(Methylthio)thiophene** is classified as harmful if swallowed and may cause allergic skin reactions, serious eye damage or irritation, and potential respiratory irritation[2]. Therefore, a comprehensive approach to safety is non-negotiable.

- Eye/Face Protection: Always wear safety goggles or a face shield that complies with European Standard EN166 or equivalent regulations[3].
- Hand Protection: Use chemically resistant, protective gloves (e.g., nitrile rubber). Gloves must be inspected before use and replaced if any signs of degradation are observed[3].
- Skin and Body Protection: A standard laboratory coat is required. For procedures with a higher risk of splashing, consider additional protective clothing[3].
- Respiratory Protection: All handling should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhaling vapors[3][4].

Q3: My freshly opened bottle of **2-(Methylthio)thiophene** has a slight yellow tint. Is this normal?

A3: Yes, this is within the expected product specifications. The appearance of **2-(Methylthio)thiophene** is described as a clear, colorless to pale yellow liquid[5]. A pale yellow color does not typically indicate significant degradation. However, a noticeable darkening to brown or the appearance of precipitates would be cause for concern and should prompt a purity re-evaluation before use.

Q4: Can you provide a summary of the key physical and chemical properties for this compound?

A4: Certainly. Having these parameters readily available is crucial for experimental planning.

Property	Value	Source
CAS Number	5780-36-9	[1][2]
Molecular Formula	C ₅ H ₆ S ₂	[2][5]
Molecular Weight	130.2 g/mol	[2]
Appearance	Clear colorless to pale yellow liquid	[5]
Boiling Point	100 °C (unspecified pressure); 82-84°C at 15 mm Hg	[1]
Density	1.1752 g/cm ³	[1]
Refractive Index	1.5925-1.5975 (@ 20°C)	[5]
Purity (Typical)	≥96.0% (by GC)	[5]

Troubleshooting Guide

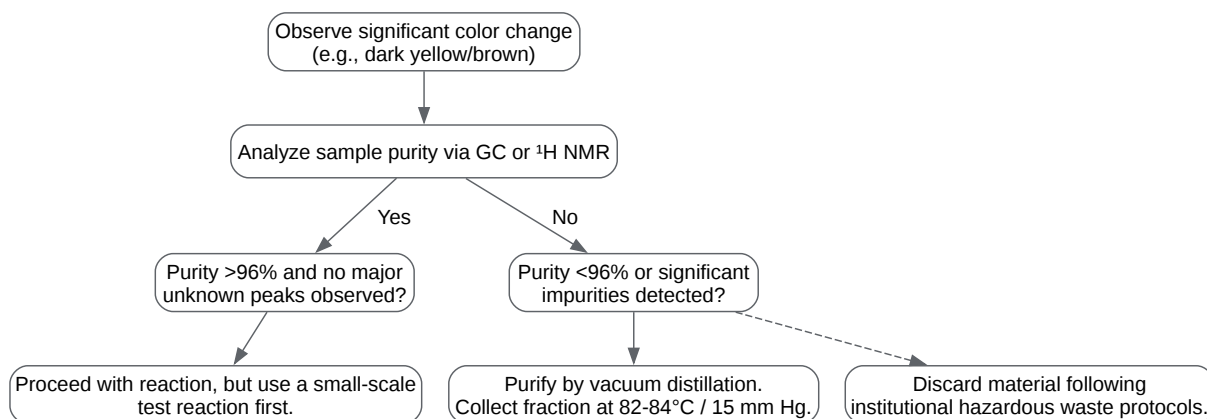
This section addresses specific issues that may arise during experimentation, following a logical problem-and-solution format.

Purity and Stability Issues

Q1: I've stored my **2-(Methylthio)thiophene** for several months and it has darkened significantly. What is the likely cause and how should I proceed?

A1: Significant darkening of the compound suggests potential degradation. The methylthio group (-SCH₃) is susceptible to oxidation, which could lead to the formation of sulfoxides or sulfones, especially if the compound was inadvertently exposed to air or oxidizing contaminants. The thiophene ring itself can also undergo slow polymerization or degradation, particularly if exposed to light or trace acidic impurities.

Before using the material, its purity must be verified. The workflow below provides a decision-making process for this scenario.



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Caption: Decision tree for handling discolored **2-(Methylthio)thiophene**.

Q2: How can I confirm the identity and purity of **2-(Methylthio)thiophene** if I suspect contamination?

A2: The two most effective methods for routine purity and identity confirmation are Gas Chromatography (GC) and Nuclear Magnetic Resonance (NMR) spectroscopy.

- Gas Chromatography (GC): As a volatile liquid, **2-(Methylthio)thiophene** is well-suited for GC analysis. A purity assay of $\geq 96.0\%$ is a common specification[5]. This method is excellent for detecting volatile impurities.
- ^1H NMR Spectroscopy: This provides structural confirmation. You should expect to see signals corresponding to the thiophene ring protons and a singlet for the methyl protons of the $-\text{SCH}_3$ group. Integration of these signals can give a good indication of purity relative to proton-containing impurities.

Reactivity and Experimental Issues

Q3: My lithiation reaction on the thiophene ring is giving low yields. What could be the issue?

A3: Low yields in the lithiation of substituted thiophenes often stem from a few key factors. **2-(Methylthio)thiophene** is typically deprotonated at the 5-position (alpha to the sulfur atom and meta to the methylthio group).

- **Reagent Quality:** Ensure your organolithium reagent (e.g., n-BuLi, LDA) has been recently titrated. Degradation of the reagent is a very common cause of reaction failure.
- **Water Contamination:** The reaction is extremely sensitive to moisture. Ensure all glassware is oven- or flame-dried and the reaction is run under a strictly inert atmosphere (Nitrogen or Argon). Use anhydrous solvents.
- **Competitive Reactions:** The sulfur of the methylthio group is a Lewis basic site and can coordinate to the lithium cation. While deprotonation is generally favored, this coordination can influence reactivity. Running the reaction at very low temperatures (e.g., -78°C) is critical to minimize side reactions.
- **Incorrect Quenching:** Ensure your electrophile is pure and the quenching procedure is appropriate for your specific reaction.

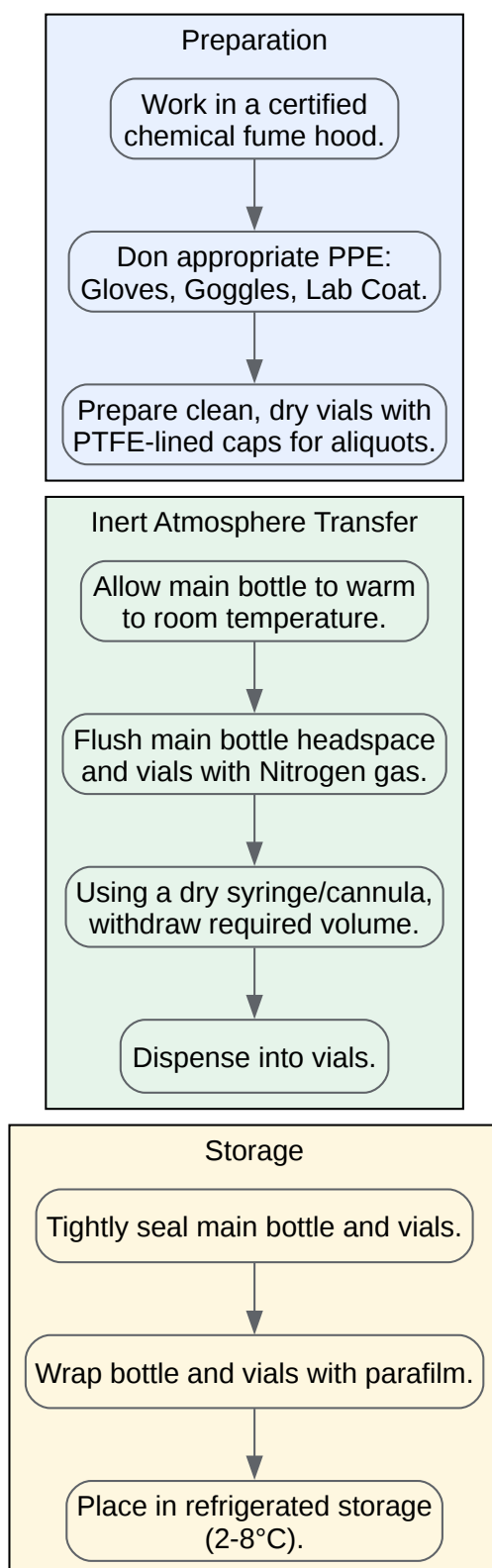
Q4: I am using **2-(Methylthio)thiophene** as an intermediate. What are its primary synthetic applications?

A4: **2-(Methylthio)thiophene** is a valuable building block in synthetic chemistry. Its primary use is as an intermediate where the methylthio group can be a directing group for further functionalization of the thiophene ring or can be transformed itself. A documented application is its use in the preparation of 2-thiocyanato-thiophene through reaction with cyanogen iodide[1][6]. The thiophene nucleus is a common scaffold in medicinal chemistry, and derivatives are explored for a wide range of biological activities[7].

Experimental Protocols & Workflows

Protocol 1: Safe Handling and Aliquoting Workflow

This protocol ensures that the integrity of the bulk material is maintained while providing smaller quantities for daily experimental use.



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Caption: Workflow for the safe aliquoting of **2-(Methylthio)thiophene**.

Protocol 2: General Purity Assessment by Gas Chromatography (GC)

Objective: To determine the purity of a **2-(Methylthio)thiophene** sample and identify the presence of volatile impurities.

Methodology:

- Sample Preparation:
 - Prepare a dilute solution of the **2-(Methylthio)thiophene** sample in a high-purity volatile solvent (e.g., dichloromethane or ethyl acetate) at a concentration of approximately 1 mg/mL.
- Instrumentation (Typical Conditions):
 - Injector: Split/splitless inlet, 250°C, split ratio 50:1.
 - Column: A standard non-polar column (e.g., 5% phenyl methylpolysiloxane, 30 m x 0.25 mm, 0.25 µm film thickness).
 - Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1 mL/min).
 - Oven Program:
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp: 10°C/min to 250°C.
 - Hold: 5 minutes at 250°C.
 - Detector: Flame Ionization Detector (FID) at 280°C.
- Analysis:
 - Inject 1 µL of the prepared sample.
 - Integrate the resulting chromatogram.

- Calculate the purity by the area percent method, where the area of the main product peak is divided by the total area of all peaks.

Disclaimer: This is a general guideline. The specific method parameters may need to be optimized for the particular instrumentation and column used in your laboratory.

References

- 2-Methylthiophene | C₅H₆S | CID 11126 - PubChem.
- Thiophene, 2-chloromethyl - Organic Syntheses Procedure.
- **2-(Methylthio)thiophene** | C₅H₆S₂ | CID 79844 - PubChem.
- 2-Methylthiophene Analytical Standard - Exporter, Manufacturer & Supplier.
- 2-Methylthiophene - Wikipedia.
- Naturally occurring thiophenes: isolation, purification, structural elucidation, and evaluation of bioactivities. - Phytochemistry Reviews.
- Thiophene, 2-methyl- - NIST WebBook.

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Sources

- 1. 2-(METHYLTHIO)THIOPHENE CAS#: 5780-36-9 [m.chemicalbook.com]
- 2. 2-(Methylthio)thiophene | C₅H₆S₂ | CID 79844 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.co.uk [fishersci.co.uk]
- 4. merckmillipore.com [merckmillipore.com]
- 5. 2-(Methylthio)thiophene, 97% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 6. 2-(Methylthio)thiophene, 97% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 7. cabidigitallibrary.org [cabidigitallibrary.org]
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